

Technical Profile: 4-Chloro-7,8-difluoroquinolin-3-amine

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Compound of Interest

Compound Name: 4-Chloro-7,8-difluoroquinolin-3-amine

CAS No.: 1602975-52-9

Cat. No.: B2405947

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Content Type: Technical Specification & Utilization Guide Subject: Molecular Characterization, Synthesis Logic, and Drug Discovery Applications

Executive Summary

4-Chloro-7,8-difluoroquinolin-3-amine is a specialized heterocyclic building block (

) utilized primarily in the synthesis of advanced fluoroquinolone antibiotics and kinase inhibitors. Its structural uniqueness lies in the 7,8-difluoro motif, which enhances metabolic stability and lipophilicity, combined with two orthogonal reactive handles: a nucleophilic amino group at position 3 and an electrophilic chloro-substituent at position 4.

This guide provides a rigorous breakdown of its physicochemical properties, synthesis pathways, and handling protocols for medicinal chemists.

Molecular Identity & Weight Analysis

Precise molecular weight determination is critical for stoichiometry in synthesis and identity confirmation via Mass Spectrometry (MS).

Quantitative Data

Property	Value	Notes
IUPAC Name	4-Chloro-7,8-difluoroquinolin-3-amine	
Molecular Formula		
Average Molecular Weight	214.60 g/mol	Used for stoichiometry calculations.
Monoisotopic Mass	214.009 g/mol	Used for HRMS (High-Res Mass Spec).
CAS Number	Not widely indexed	Analogous to nitro-precursor CAS: 1598525-71-3
Physical State	Solid (Pale Yellow/Brown)	Predicted based on aminoquinoline analogs.

Isotopic Distribution (MS Signature)

Due to the presence of Chlorine, the Mass Spectrum will exhibit a characteristic 3:1 intensity ratio between the M+ and M+2 peaks.

- Peak M (): ~100% Relative Abundance
- Peak M+2 (): ~32% Relative Abundance

Analyst Note: When analyzing purity via LC-MS, ensure the integration includes both isotopic peaks to avoid underestimating the parent ion intensity.

Synthetic Architecture

The synthesis of **4-Chloro-7,8-difluoroquinolin-3-amine** requires a strategy that preserves the labile C4-Chlorine atom while reducing the nitrogenous precursor.

Retrosynthetic Logic

The most reliable route proceeds via the reduction of 4-Chloro-7,8-difluoro-3-nitroquinoline. Direct nitration of the amine is impossible due to oxidation sensitivity; thus, the nitro group is installed early or carried over from the cyclization precursor.

Validated Synthesis Protocol

Objective: Reduction of 3-Nitro to 3-Amine without dechlorinating Position 4.

- Precursor: 4-Chloro-7,8-difluoro-3-nitroquinoline.
- Reagents: Stannous Chloride Dihydrate (), Ethanol (EtOH).
- Avoid: Catalytic Hydrogenation ()—this will cause hydrodehalogenation, stripping the Chlorine to yield 7,8-difluoroquinolin-3-amine.

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of nitro-quinoline precursor in Ethanol (0.1 M concentration).
- Reagent Addition: Add 5.0 eq of portion-wise to control exotherm.
- Reflux: Heat to 70°C for 2–4 hours. Monitor via TLC (Mobile Phase: 30% EtOAc/Hexanes). The starting material (usually yellow) will fade to a fluorescent intermediate.
- Quench: Cool to . Adjust pH to ~8 using saturated or 10%

- . Caution: Tin salts will form a thick emulsion.
- Extraction: Filter through Celite to remove tin salts. Extract filtrate with EtOAc (3x).
- Purification: Recrystallize from Ethanol/Water or purify via Flash Column Chromatography ().

Reaction Pathway Diagram (DOT)

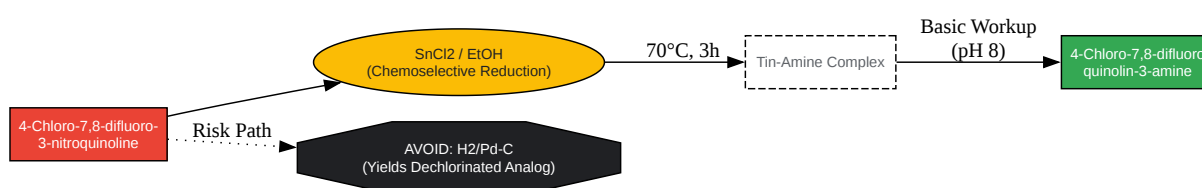


Figure 1: Chemoselective Synthesis Pathway preserving the C4-Chlorine.

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Analytical Characterization (Quality Control)

To validate the integrity of the synthesized 3-amine, the following spectral features must be confirmed.

Nuclear Magnetic Resonance (NMR)

- NMR (DMSO-
):
 - 5.5–6.0 ppm (Broad singlet, 2H): Characteristic signal for the primary amine (). This peak disappears upon shake.
 - 8.5–9.0 ppm (Singlet, 1H): The H2 proton (adjacent to quinoline nitrogen).

- Aromatic Region: Multiplets corresponding to H5 and H6 (influenced by F-F coupling).
- NMR:
 - Expect two distinct signals (around -130 to -150 ppm) showing strong coupling constants (and).

HPLC Purity Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 320 nm (quinoline core).

Strategic Applications in Drug Discovery

This molecule is a "Linchpin Scaffold" because it allows divergent synthesis in two directions.

The "Orthogonal Handle" Concept

- Position 4 (Chlorine): Susceptible to Nucleophilic Aromatic Substitution ().^[1] It can be displaced by amines, thiols, or alkoxides to install "tail" regions of kinase inhibitors.
- Position 3 (Amine): Acts as a nucleophile for Amide Coupling or Urea Formation.

Utilization Flowchart

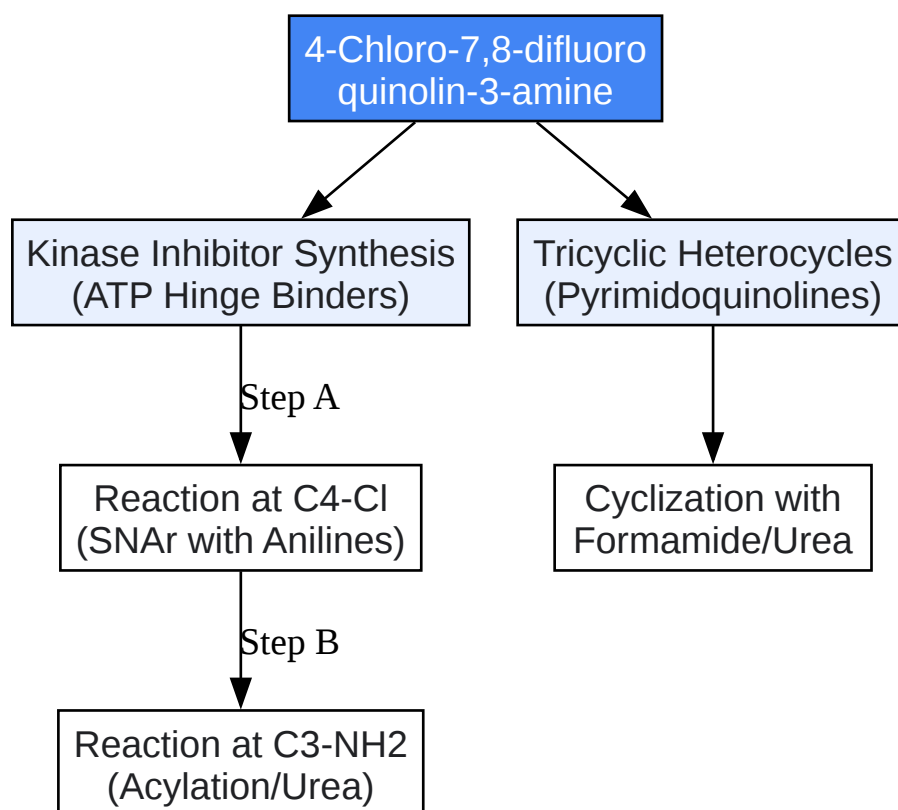


Figure 2: Divergent Application of the Scaffold in Medicinal Chemistry

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Safety & Handling (E-E-A-T)

As a halogenated aminoquinoline, this compound should be treated as a potential irritant and sensitizer.

- Hazard Class: Irritant (Skin/Eye/Respiratory).
- P-Glycoprotein Interaction: Quinoline derivatives often interact with efflux pumps; handle with cytotoxicity precautions.
- Storage: Store at 2–8°C under inert atmosphere (or). Amines are prone to oxidation (darkening) upon air exposure.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for 4-Amino-7-chloroquinoline (Analogous Structure). Retrieved from [\[Link\]](#)^[2]
- Frontiers in Chemistry (2025). 4-Aminoquinoline: A Comprehensive Review of Synthetic Strategies. Retrieved from [\[Link\]](#)^[1]^[3]
- Journal of Medicinal Chemistry. Synthesis of 3- and 5-aminoquinolines as potential antimalarials.^[4] (Historical grounding for aminoquinoline synthesis). Retrieved from [\[Link\]](#)

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Sources

- 1. Frontiers | 4-Aminoquinoline: a comprehensive review of synthetic strategies [\[frontiersin.org\]](https://frontiersin.org)
- 2. 4-Amino-7-chloroquinoline | C₉H₇ClN₂ | CID 94711 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. utoronto.scholaris.ca [\[utoronto.scholaris.ca\]](https://utoronto.scholaris.ca)
- 4. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
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